

DPM-1001: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: DPM-1001
CAS No.: 1471172-29-8
Cat. No.: B15578887

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **DPM-1001**, a potent and orally bioavailable non-competitive inhibitor of protein-tyrosine phosphatase 1B (PTP1B). This document includes information on suppliers, key experimental data, detailed protocols for in vitro and in vivo studies, and diagrams of the relevant signaling pathways.

DPM-1001 Supplier Information

DPM-1001 is available for research purposes from several chemical suppliers. Researchers can purchase this compound from the following vendors:

- [TargetMol Chemicals Inc.](#)^{[1][2]}
- [MedchemExpress](#)^{[3][4]}
- [AOBIOUS](#)^[5]
- [Probechem](#)^[6]

It is recommended to request a certificate of analysis from the supplier to ensure the purity and identity of the compound. **DPM-1001** is also known as DPM1001 and its CAS number is 1471172-27-6.[\[1\]](#)[\[5\]](#)[\[6\]](#)

Overview of DPM-1001

DPM-1001 is a small molecule inhibitor of PTP1B with a reported IC50 of 100 nM.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#) PTP1B is a key negative regulator of insulin and leptin signaling pathways, making it a therapeutic target for type 2 diabetes and obesity. By inhibiting PTP1B, **DPM-1001** enhances signaling through the insulin and leptin receptors. Additionally, **DPM-1001** has been identified as a potent and selective copper chelator, suggesting its potential therapeutic application in conditions of copper overload, such as Wilson's disease.

Quantitative Data Summary

The following tables summarize the key quantitative data from preclinical studies of **DPM-1001**.

Table 1: In Vitro PTP1B Inhibition

Parameter	Value	Reference
IC50	100 nM	[1] [3] [4] [6]

Table 2: In Vivo Efficacy in a Diet-Induced Obesity Mouse Model

Parameter	Treatment Group	Result	Reference
Body Weight	DPM-1001 (5 mg/kg, oral, daily for 50 days)	5% decrease	[3]
Glucose Tolerance	DPM-1001	Improved	[3]
Insulin Sensitivity	DPM-1001	Improved	[3]

Table 3: In Vivo Efficacy in a Mouse Model of Wilson's Disease

Parameter	Treatment Group	Result	Reference
Liver Copper Levels	DPM-1001	Lowered	
Brain Copper Levels	DPM-1001	Lowered	
Fecal Copper Excretion	DPM-1001	Increased	
Disease Symptoms	DPM-1001	Ameliorated	

Experimental Protocols

The following are detailed protocols for key experiments involving **DPM-1001**, based on published research.

In Vitro PTP1B Inhibition Assay

This protocol describes how to determine the half-maximal inhibitory concentration (IC₅₀) of **DPM-1001** against PTP1B.

Materials:

- Recombinant human PTP1B enzyme
- p-nitrophenyl phosphate (pNPP) substrate
- Assay buffer (e.g., 50 mM HEPES, pH 7.2, 100 mM NaCl, 1 mM EDTA, 1 mM DTT)
- **DPM-1001** stock solution (in DMSO)
- 96-well microplate
- Microplate reader

Procedure:

- Prepare a serial dilution of **DPM-1001** in the assay buffer. The final concentrations should typically range from 1 nM to 100 μ M.

- Add 10 μ L of each **DPM-1001** dilution to the wells of a 96-well plate. Include a vehicle control (DMSO) and a no-enzyme control.
- Add 80 μ L of the assay buffer containing the recombinant PTP1B enzyme to each well.
- Pre-incubate the plate at 37°C for 15 minutes.
- Initiate the reaction by adding 10 μ L of the pNPP substrate to each well.
- Incubate the plate at 37°C for 30 minutes.
- Stop the reaction by adding 50 μ L of 1 M NaOH.
- Measure the absorbance at 405 nm using a microplate reader.
- Calculate the percentage of inhibition for each **DPM-1001** concentration relative to the vehicle control.
- Plot the percentage of inhibition against the logarithm of the **DPM-1001** concentration and fit the data to a sigmoidal dose-response curve to determine the IC₅₀ value.

In Vivo Study in a Diet-Induced Obesity Mouse Model

This protocol outlines an in vivo study to evaluate the effect of **DPM-1001** on body weight and glucose metabolism in a diet-induced obesity mouse model.

Animals:

- Male C57BL/6J mice, 6-8 weeks old.

Diet and Induction of Obesity:

- Feed the mice a high-fat diet (HFD; e.g., 60% kcal from fat) for 8-12 weeks to induce obesity and insulin resistance.
- Monitor body weight and food intake regularly.

Drug Administration:

- Once the mice are obese, randomize them into two groups: a vehicle control group and a **DPM-1001** treatment group.
- Administer **DPM-1001** orally at a dose of 5 mg/kg body weight once daily for 50 days.^[3] Administer the vehicle (e.g., 0.5% carboxymethylcellulose) to the control group.

Measurements:

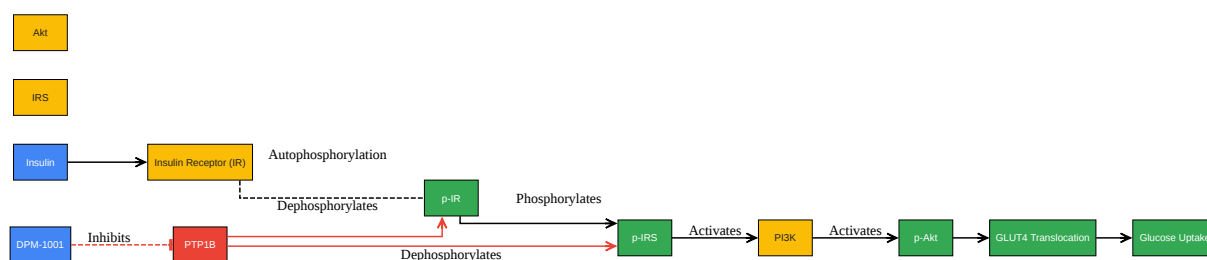
- Body Weight and Food Intake: Measure body weight daily and food intake weekly.
- Glucose Tolerance Test (GTT): Perform a GTT at the end of the treatment period.
 - Fast the mice for 6 hours.
 - Administer a glucose bolus (2 g/kg) intraperitoneally.
 - Collect blood samples from the tail vein at 0, 15, 30, 60, 90, and 120 minutes post-glucose injection.
 - Measure blood glucose levels using a glucometer.
- Insulin Tolerance Test (ITT): Perform an ITT a few days after the GTT.
 - Fast the mice for 4 hours.
 - Administer human insulin (0.75 U/kg) intraperitoneally.
 - Collect blood samples and measure glucose levels at 0, 15, 30, 45, and 60 minutes post-insulin injection.
- Serum Insulin Levels: At the end of the study, collect blood samples and measure serum insulin levels using an ELISA kit.

Statistical Analysis:

- Analyze the data using appropriate statistical tests (e.g., t-test or ANOVA) to determine the significance of the differences between the treatment and control groups.

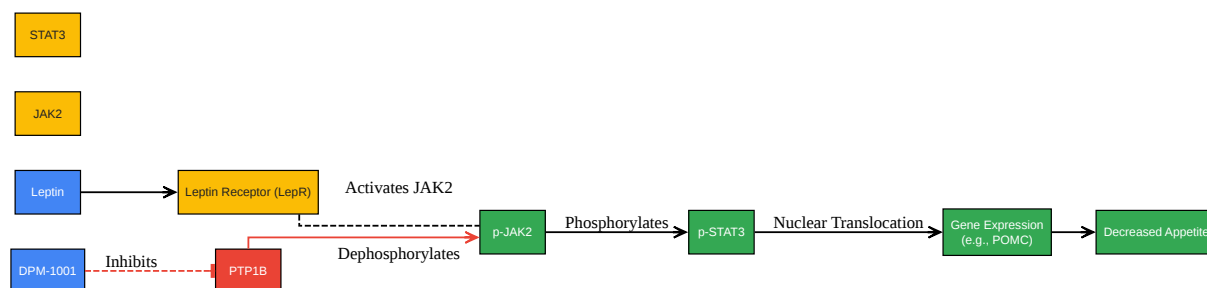
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the signaling pathways affected by **DPM-1001** and a typical experimental workflow.



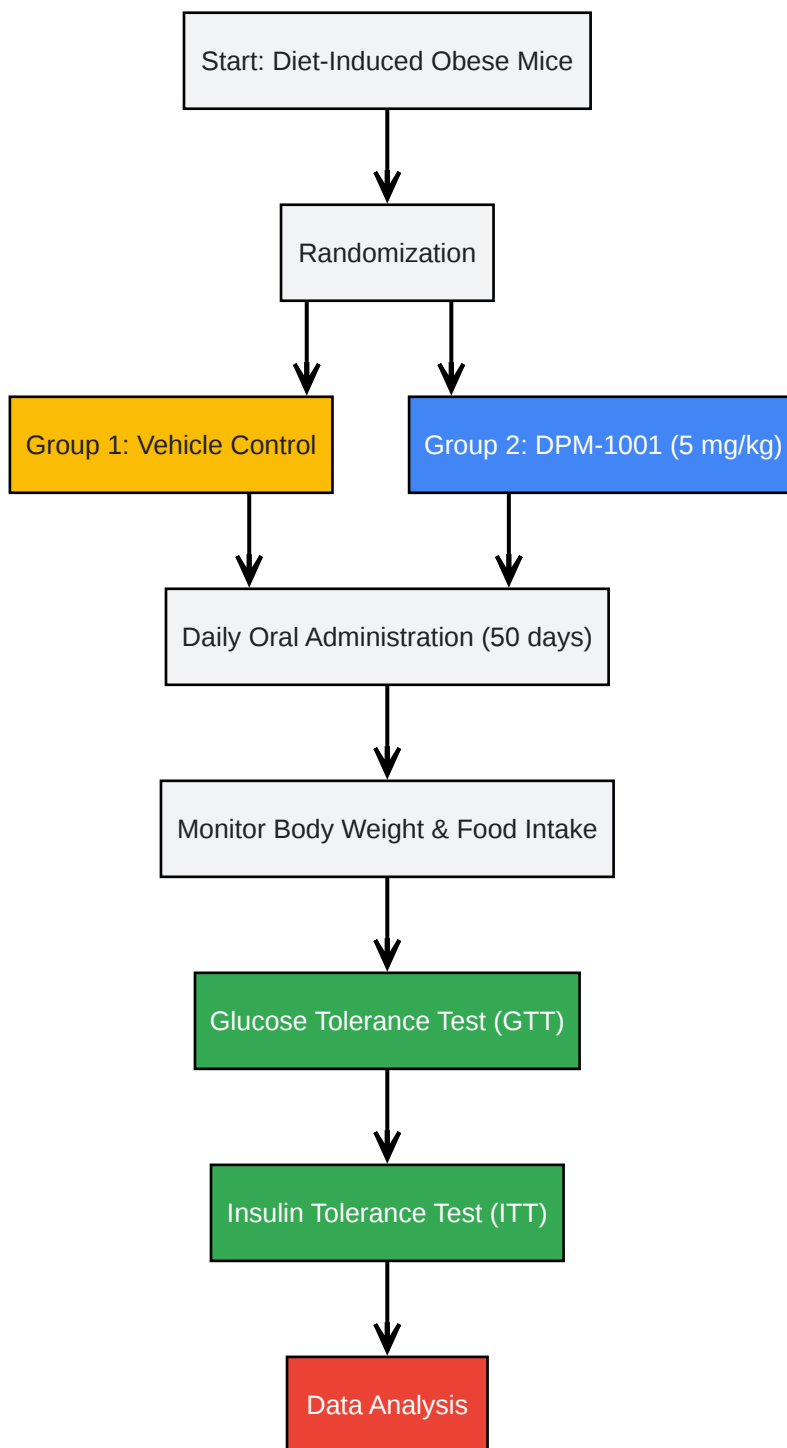
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Caption: **DPM-1001** inhibits PTP1B, enhancing insulin signaling.



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Caption: **DPM-1001** enhances leptin signaling by inhibiting PTP1B.



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Caption: Workflow for in vivo study of **DPM-1001** in obese mice.

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References

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